

# Application Notes and Protocols: 2-Aminobenzamidoxime in the Development of Fluorescent Probes

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## Compound of Interest

Compound Name: 2-Amino benzamidoxime

Cat. No.: B177657

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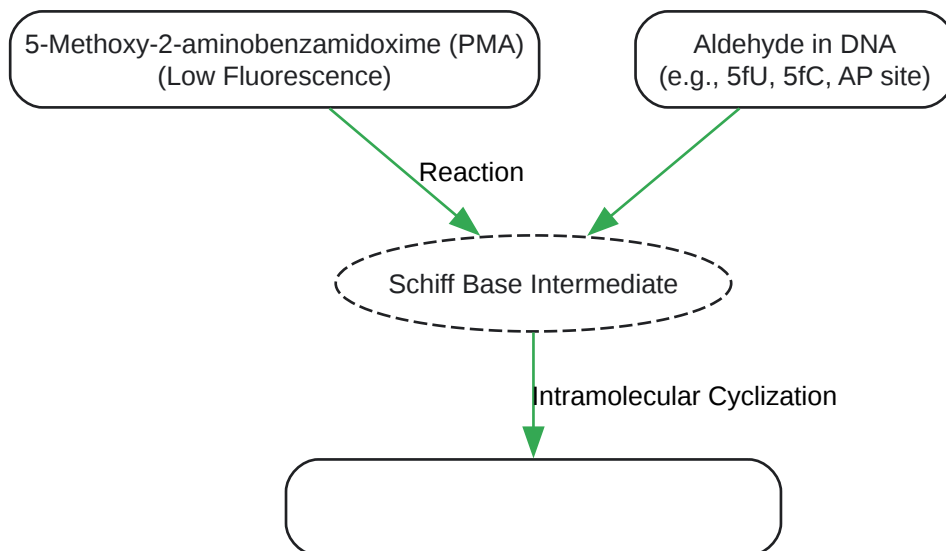
These application notes provide a comprehensive overview of the use of 2-aminobenzamidoxime and its derivatives as versatile platforms for the development of fluorescent probes. The focus is on applications in the detection of biologically significant analytes, including metal ions and aldehydes in nucleic acids. Detailed protocols and quantitative data are presented to facilitate the adoption and further development of these probes in research and drug discovery.

## Detection of Aldehydic Lesions in DNA

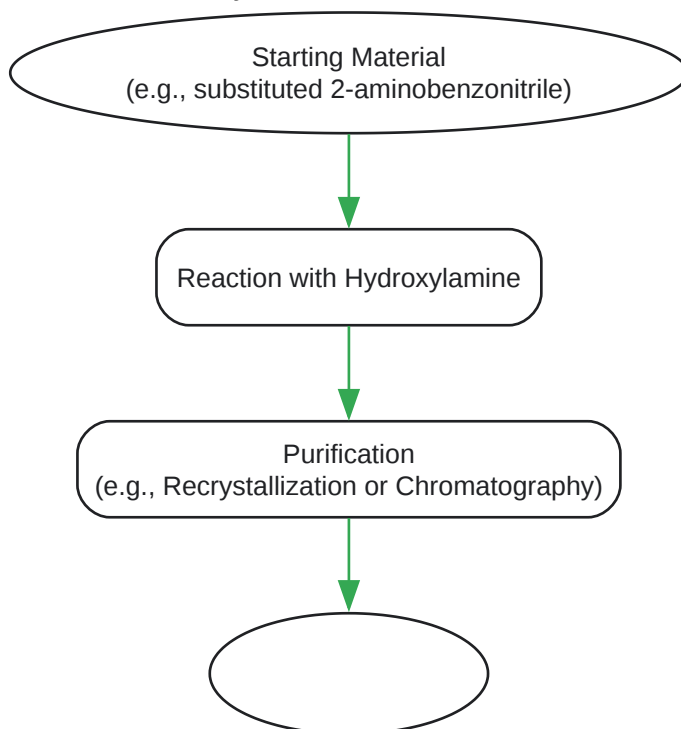
An aldehyde-reactive probe based on the 2-aminobenzamidoxime (ABAO) framework has been developed for the selective labeling of aldehydes in DNA. A notable derivative, 5-methoxy-2-aminobenzamidoxime (PMA), has demonstrated enhanced fluorescence upon reaction with aldehydic nucleobases.

The signaling pathway involves an intramolecular cyclization reaction between the PMA probe and an aldehyde group on a nucleobase (e.g., 5-formyluracil, 5-formylcytosine, or an abasic site) to form a highly fluorescent dihydroquinazoline derivative. This reaction provides a "turn-on" fluorescence signal, enabling the sensitive detection of these DNA modifications.

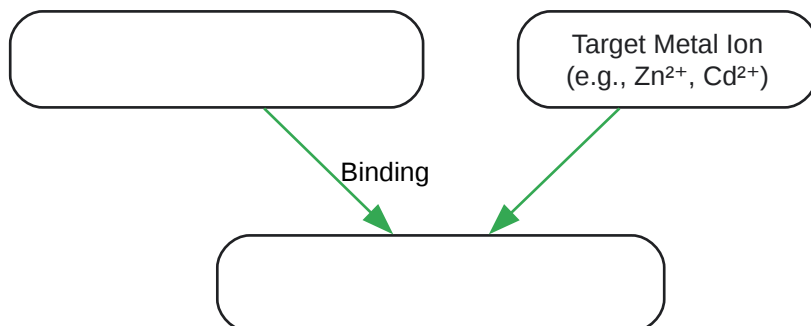
## Signaling Pathway for Aldehyde Detection in DNA



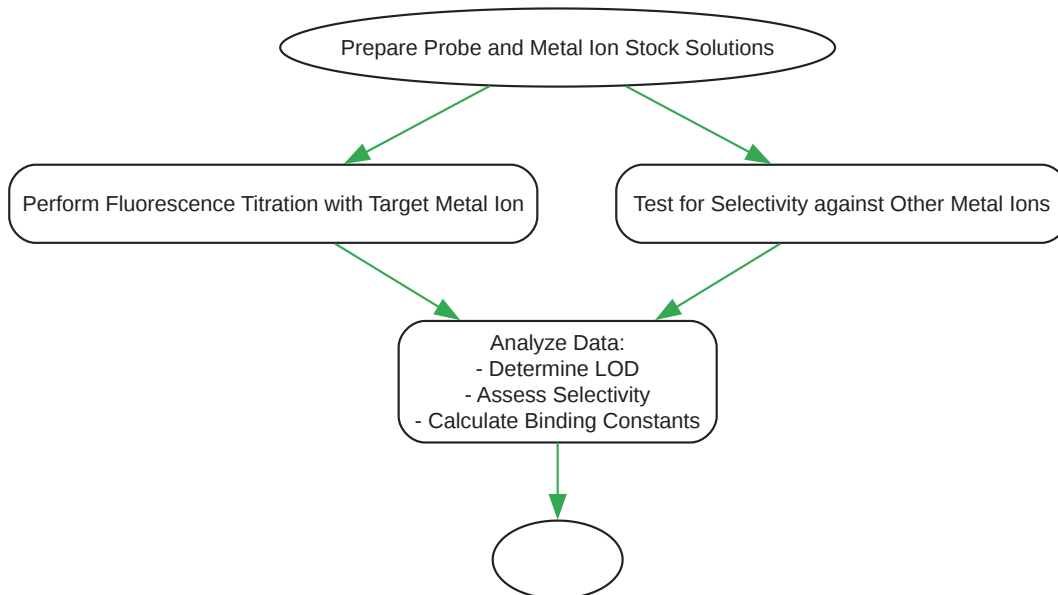
## General Synthetic Workflow for PMA



## Signaling Pathway for Metal Ion Detection



## Experimental Workflow for Metal Ion Detection



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